

2-Decylthiophene CAS number and safety data sheet

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Compound of Interest

Compound Name: 2-Decylthiophene

Cat. No.: B1607291

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In-Depth Technical Guide to 2-Decylthiophene

For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification

Chemical Name: **2-Decylthiophene** CAS Number: 24769-39-9

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **2-Decylthiophene**, compiled from various safety data sheets. This information is crucial for safe handling, storage, and use in a laboratory or industrial setting.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₄ S	[1]
Molecular Weight	224.41 g/mol	[1]
Appearance	Colorless to light yellow to light orange clear liquid	[1]
Boiling Point	167 °C at 17 mmHg	[1]
Density	0.920 ± 0.06 g/cm ³ (Predicted)	[1]
Refractive Index	1.4860 - 1.4900	[1]

Hazard Identification and Precautionary Measures

2-Decylthiophene is classified as a hazardous substance. The following table outlines its GHS classifications and associated precautionary statements.

Hazard Class	Hazard Statement	Precautionary Statements
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment.
Skin irritation (Category 2)	H315: Causes skin irritation	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
Serious eye irritation (Category 2)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity - single exposure (Respiratory system)	H335: May cause respiratory irritation	

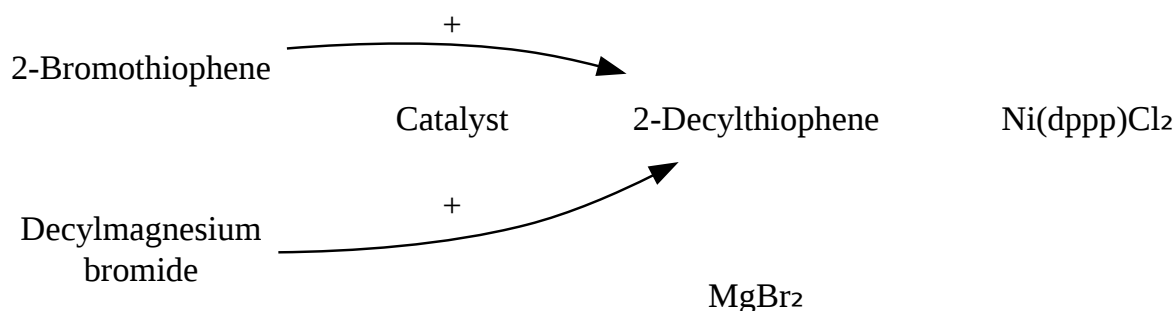
This data is a summary and should be supplemented by a full review of the complete Safety Data Sheet (SDS) before handling the material.

Experimental Protocols

Synthesis of 2-Decylthiophene via Kumada Cross-Coupling

This protocol describes a general method for the synthesis of 2-alkylthiophenes, which can be adapted for **2-Decylthiophene**. The Kumada cross-coupling reaction is a standard method for forming carbon-carbon bonds between an organohalide and a Grignard reagent, catalyzed by a nickel or palladium complex.

Reaction Scheme:



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Caption: Kumada coupling of 2-bromothiophene and decylmagnesium bromide.

Materials:

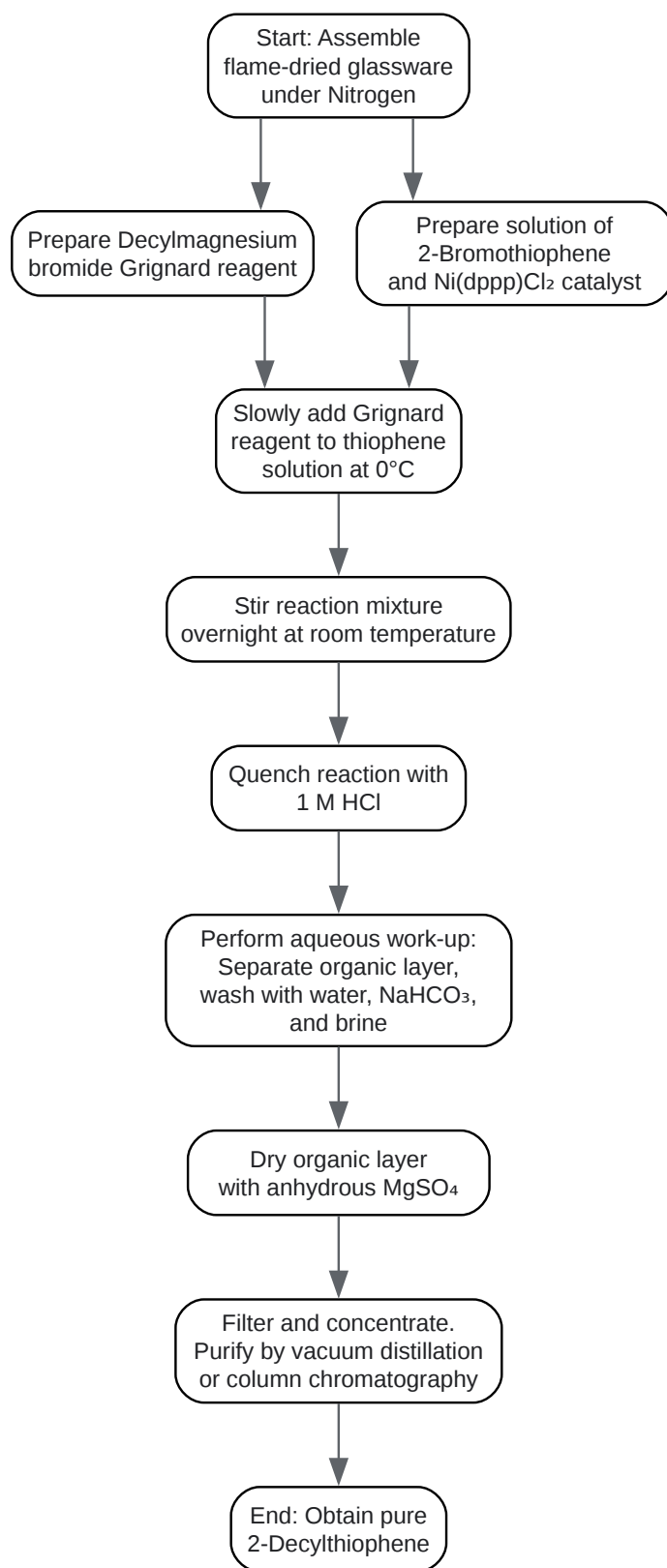
- 2-Bromothiophene
- Magnesium turnings
- 1-Bromodecane
- [1,3-Bis(diphenylphosphino)propane]nickel(II) chloride (Ni(dppp)Cl₂)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate
- Nitrogen gas (for inert atmosphere)

Procedure:

- Preparation of the Grignard Reagent (Decylmagnesium bromide):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - Add a solution of 1-bromodecane in anhydrous diethyl ether dropwise to the magnesium turnings.
 - The reaction should initiate spontaneously, evidenced by gentle refluxing. If not, gentle heating may be required.
 - After the addition is complete, reflux the mixture for 1-2 hours to ensure complete formation of the Grignard reagent.
- Kumada Coupling Reaction:
 - In a separate flame-dried flask under a nitrogen atmosphere, dissolve 2-bromothiophene and a catalytic amount of Ni(dppp)Cl_2 in anhydrous diethyl ether.
 - Cool the solution in an ice bath.
 - Slowly add the prepared decylmagnesium bromide solution to the 2-bromothiophene solution via a cannula or dropping funnel.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction by slowly adding 1 M hydrochloric acid.

- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude **2-Decylthiophene** by vacuum distillation or column chromatography on silica gel.



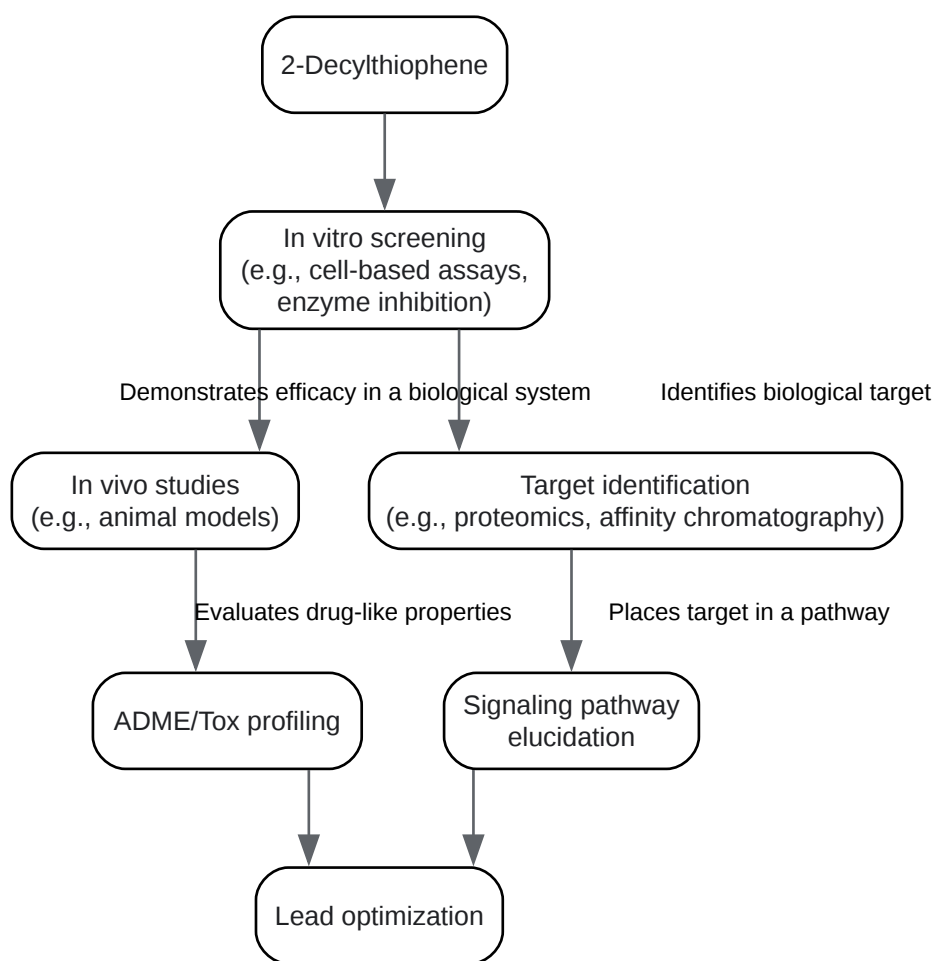
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Caption: Experimental workflow for the synthesis of **2-Decylthiophene**.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific research detailing the direct interaction of **2-Decylthiophene** with defined biological signaling pathways. The primary focus of research on this and similar long-chain alkylthiophenes has been in the field of materials science, particularly for organic electronics.

However, it is worth noting that some sulfur-containing heterocyclic compounds can exhibit biological activity. Should research in this area emerge, this section will be updated. The logical relationship for investigating potential biological activity is outlined below.



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References

- 1. researchgate.net [researchgate.net]
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